

Personal protective equipment for handling Bcl-2-IN-19

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Compound of Interest

Compound Name: Bcl-2-IN-19

Cat. No.: B15138693

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Essential Safety and Handling Guide for Bcl-2-IN-19

Disclaimer: This document provides essential safety and logistical information for handling the Bcl-2 inhibitor, **Bcl-2-IN-19**. As a specific Safety Data Sheet (SDS) for **Bcl-2-IN-19** is not publicly available, the following guidance is based on the safety profiles of analogous potent Bcl-2 small molecule inhibitors, namely Venetoclax (ABT-199) and Navitoclax (ABT-263).^{[1][2]} It is imperative to supplement this guide with a thorough risk assessment specific to your laboratory's protocols and to consult with your institution's Environmental Health and Safety (EHS) department.

This guide is intended for researchers, scientists, and drug development professionals to ensure the safe handling, storage, and disposal of this potent research compound.

Hazard Identification and Personal Protective Equipment (PPE)

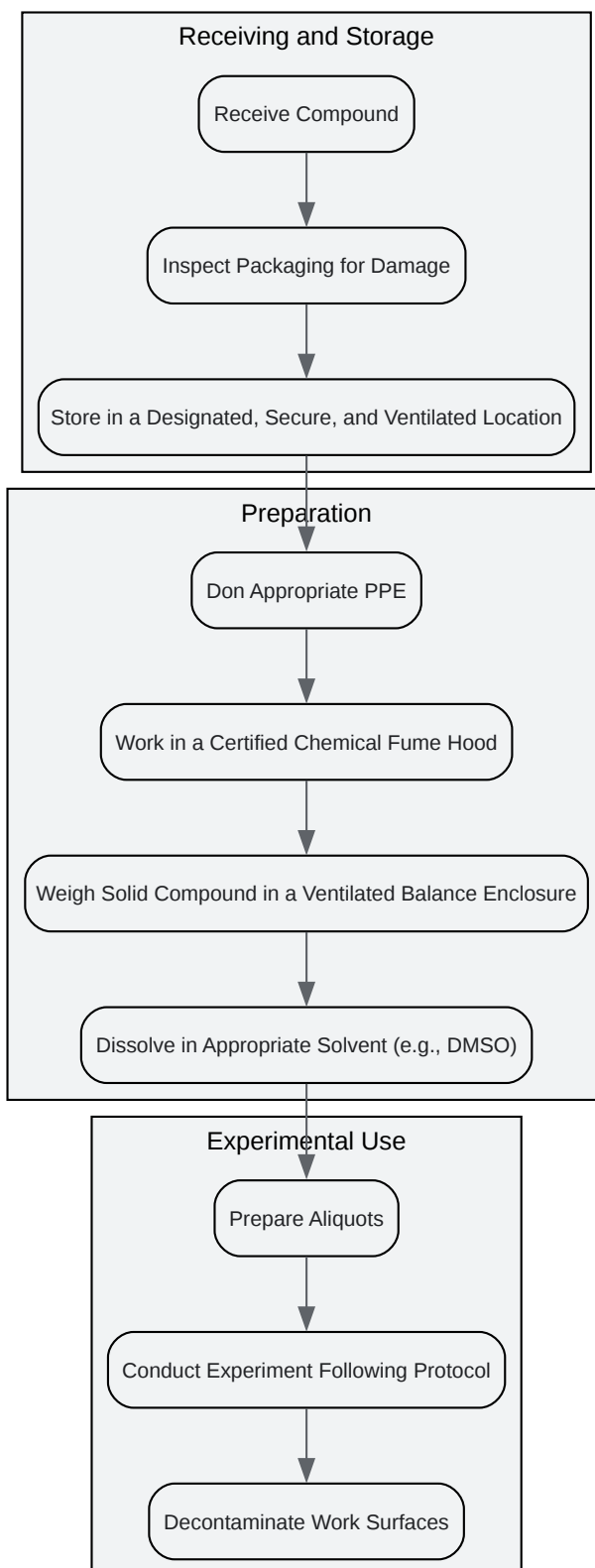
Bcl-2-IN-19, as a potent Bcl-2 inhibitor, should be handled with caution as it may be harmful if swallowed, cause skin and eye irritation, and may cause respiratory irritation.^{[1][2]} Long-term exposure to analogous compounds has been linked to potential reproductive toxicity and organ damage.^[1] Therefore, strict adherence to the following personal protective equipment (PPE) guidelines is mandatory.

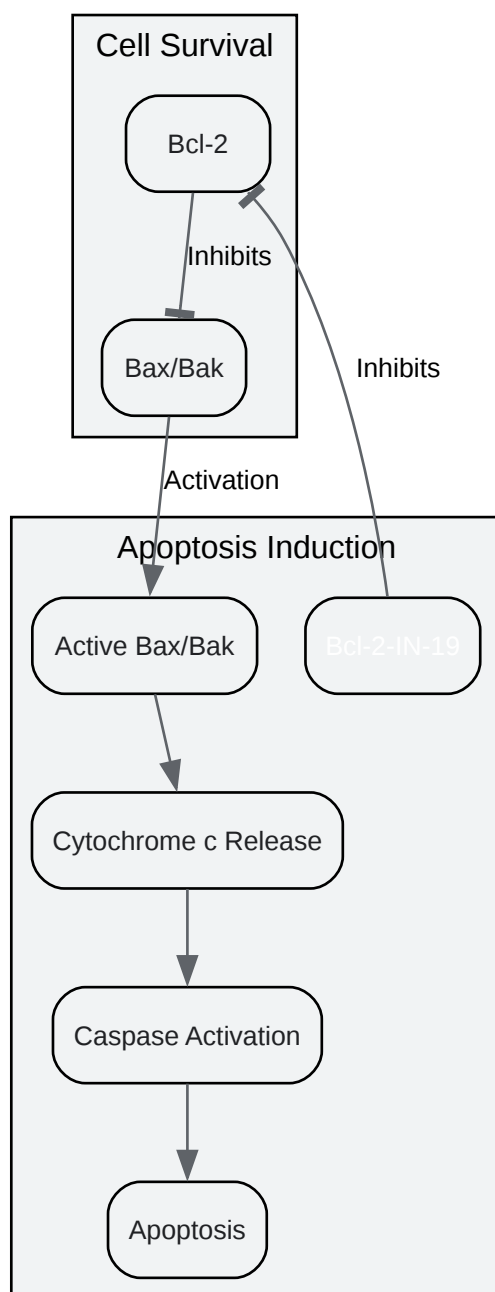
Table 1: Personal Protective Equipment (PPE) for Handling **Bcl-2-IN-19**

Body Part	Required PPE	Specifications and Best Practices
Eyes/Face	Safety goggles with side shields or a full-face shield.	Must be worn at all times when handling the solid compound or solutions. A face shield is recommended when there is a significant risk of splashes.
Hands	Chemical-resistant gloves (e.g., Nitrile).	Double-gloving is recommended. Gloves must be inspected for integrity before use and changed immediately if contaminated. Do not wear gloves outside the designated handling area.
Body	Laboratory coat.	A disposable, back-closing gown is preferred. The lab coat should be dedicated to handling potent compounds and laundered professionally.
Respiratory	A NIOSH-approved respirator with an appropriate cartridge.	Required when handling the solid powder outside of a certified chemical fume hood or ventilated balance enclosure to prevent inhalation of airborne particles.
Feet	Closed-toe shoes.	Shoes should be made of a non-porous material.

Operational Plan for Safe Handling

A systematic approach is crucial for minimizing exposure risk during the handling of **Bcl-2-IN-19**. The following workflow outlines the key steps from compound receipt to experimental use.





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References

- 1. [file.medchemexpress.com](#) [[file.medchemexpress.com](#)]
- 2. [file.medchemexpress.com](#) [[file.medchemexpress.com](#)]
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